

2-(Trifluoromethoxy)benzenesulfonamide molecular weight and formula

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Compound of Interest

Compound Name: 2-(Trifluoromethoxy)benzenesulfonamide

Cat. No.: B1304635

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Technical Guide: 2-(Trifluoromethoxy)benzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Trifluoromethoxy)benzenesulfonamide is a fluorinated aromatic sulfonamide that serves as a critical intermediate in the synthesis of various agrochemicals and has potential applications in pharmaceutical development. Its trifluoromethoxy group imparts unique properties, including increased lipophilicity and metabolic stability, making it an attractive building block for novel bioactive molecules. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and its primary role in the development of acetolactate synthase (ALS) inhibiting herbicides.

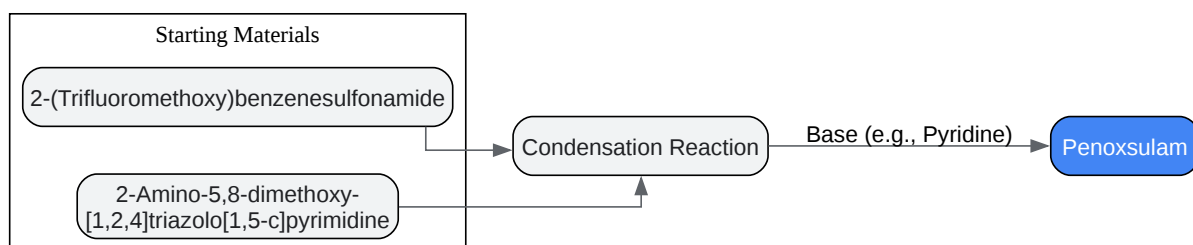
Chemical and Physical Properties

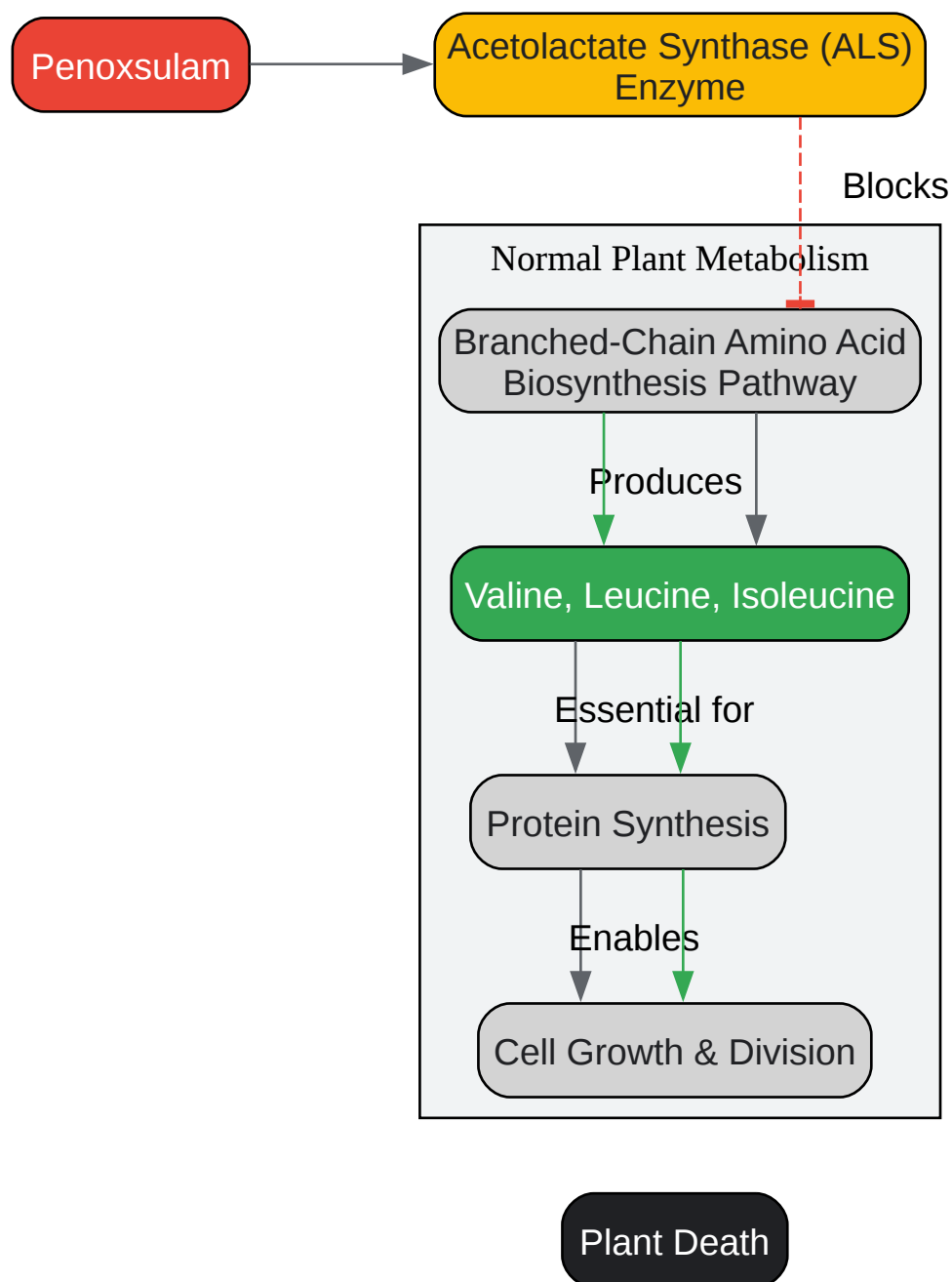
2-(Trifluoromethoxy)benzenesulfonamide is a white to light yellow crystalline powder.^[1] Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ F ₃ NO ₃ S	[1][2]
Molecular Weight	241.19 g/mol	[2]
CAS Number	37526-59-3	[2]
Melting Point	185 - 190 °C	[1]
Appearance	White to light yellow to light orange powder to crystal	[1]
Purity	≥ 98% (GC)	[1]

Synthesis of 2-(Trifluoromethoxy)benzenesulfonamide

A common synthetic route to **2-(Trifluoromethoxy)benzenesulfonamide** involves a multi-step process starting from 2-(trifluoromethoxy)aniline. The general workflow is depicted below.





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References

- 1. Amino acid synthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
- 2. An introduction to ALS-inhibiting herbicides - PubMed [pubmed.ncbi.nlm.nih.gov]
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